

Methyl 5-bromo-5-phenylpentanoate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Methyl 5-bromo-5-phenylpentanoate*

Cat. No.: *B6335418*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **Methyl 5-bromo-5-phenylpentanoate** (CAS No: 263750-46-5). The content is intended for professionals in research and drug development who may be working with this compound. It is crucial to supplement this information with a thorough review of the specific Safety Data Sheet (SDS) provided by the supplier and to conduct a risk assessment before commencing any experimental work.

Chemical and Physical Properties

Methyl 5-bromo-5-phenylpentanoate is an organic compound with the molecular formula $C_{12}H_{15}BrO_2$ and a molecular weight of 271.15 g/mol ^[1] While specific experimental data for this compound is limited, the following table summarizes its known and predicted properties. Data for the closely related compound 1-bromo-5-phenylpentane is included for reference where specific data for the title compound is unavailable.

Property	Value	Source
Molecular Formula	C12H15BrO2	[1]
Molecular Weight	271.15 g/mol	[1]
CAS Number	263750-46-5	[1]
Appearance	Clear colorless to yellow; light orange liquid	[2] (for 1-bromo-5-phenylpentane)
Boiling Point	148 °C @ 18 mmHg	[2] (for 1-bromo-5-phenylpentane)
Melting Point	No data available	
Flash Point	No data available	[3]
Specific Gravity	1.230	[2] (for 1-bromo-5-phenylpentane)
Solubility	Soluble in organic solvents such as ethanol and dichloromethane.	[4] (for a related compound)
XLogP3	3.1	[1]

Toxicological Information

There is a notable lack of specific toxicological data for **Methyl 5-bromo-5-phenylpentanoate** in publicly available literature.[3] In the absence of such data, this compound should be handled as a potentially hazardous substance. The toxicological properties of structurally similar compounds, such as other aryl alkyl halides, suggest potential for skin and eye irritation, as well as possible toxicity if ingested or inhaled. A comprehensive risk assessment should be performed before use.

Safety and Handling Precautions

Given the limited toxicological data, stringent safety measures should be implemented when handling **Methyl 5-bromo-5-phenylpentanoate**.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
[\[5\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[2\]](#)

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[2\]](#)
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[\[2\]](#)[\[6\]](#)
- Respiratory Protection: If working outside of a fume hood or if there is a risk of generating aerosols, a NIOSH-approved respirator with an organic vapor cartridge is recommended.[\[6\]](#)

General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[\[2\]](#)
- Do not eat, drink, or smoke in laboratory areas.
- Wash hands thoroughly after handling.

Emergency Procedures

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[\[2\]](#)[\[6\]](#)
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.[\[2\]](#)[\[6\]](#)

- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[\[2\]](#)[\[6\]](#)
- Ingestion: Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Get medical attention immediately.[\[6\]](#)

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[\[2\]](#)[\[6\]](#)
- Specific Hazards: Thermal decomposition can lead to the release of irritating and toxic gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen halides.[\[2\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)[\[6\]](#)

Accidental Release Measures

- Personal Precautions: Evacuate personnel to safe areas. Wear appropriate personal protective equipment (see Section 3.2). Ensure adequate ventilation.[\[2\]](#)[\[6\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.[\[6\]](#)
- Methods for Cleaning Up: Absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.[\[2\]](#)

Experimental Protocols

General Synthesis of Methyl 5-bromo-5-phenylpentanoate

Methyl 5-bromo-5-phenylpentanoate can be synthesized via the bromination of methyl 5-phenylpentanoate. The following is a representative, non-optimized protocol based on general procedures for similar reactions.

Materials:

- Methyl 5-phenylpentanoate
- N-Bromosuccinimide (NBS)
- Benzoyl peroxide (BPO) or Azobisisobutyronitrile (AIBN) (as a radical initiator)
- Carbon tetrachloride (CCl₄) or other suitable anhydrous, non-polar solvent
- Saturated aqueous sodium bicarbonate solution
- Saturated aqueous sodium thiosulfate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate
- Rotary evaporator
- Standard laboratory glassware (round-bottom flask, condenser, dropping funnel, etc.)
- Magnetic stirrer and stir bar

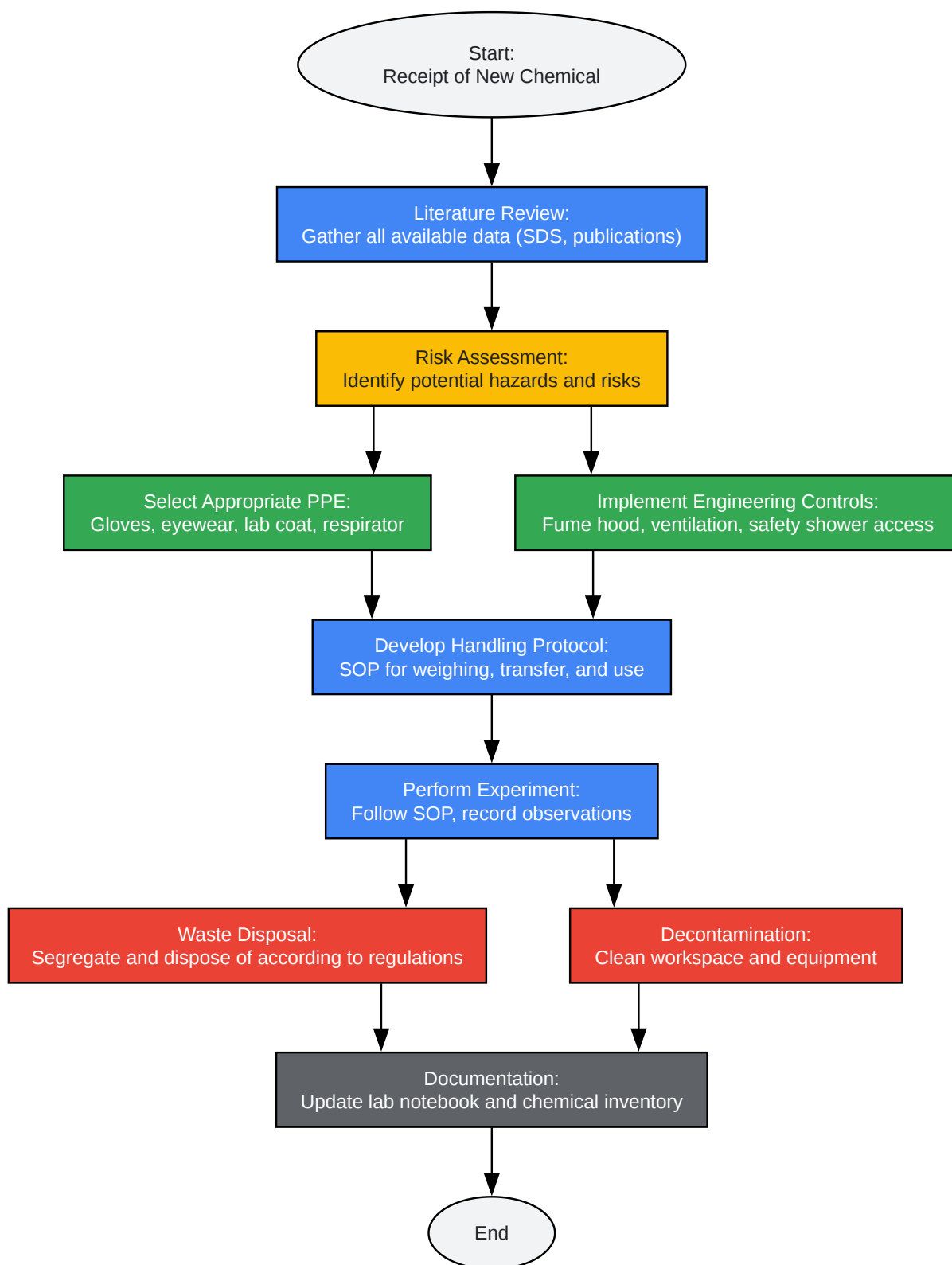
Procedure:

- In a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve methyl 5-phenylpentanoate in anhydrous carbon tetrachloride.
- Add N-Bromosuccinimide (1.1 equivalents) and a catalytic amount of benzoyl peroxide or AIBN to the solution.
- Heat the reaction mixture to reflux with vigorous stirring. The reaction can be monitored by TLC or GC-MS.
- After the reaction is complete (typically indicated by the consumption of the starting material), cool the mixture to room temperature.
- Filter the mixture to remove the succinimide byproduct.

- Wash the filtrate sequentially with saturated aqueous sodium bicarbonate solution, saturated aqueous sodium thiosulfate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.
- The crude **Methyl 5-bromo-5-phenylpentanoate** can be purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes).

General Workflow for Handling a Novel Chemical Compound

The following diagram illustrates a logical workflow for the safe handling and initial assessment of a novel or poorly characterized chemical compound like **Methyl 5-bromo-5-phenylpentanoate** in a research environment.



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Caption: General workflow for the safe handling of a new chemical compound.

Storage and Disposal

- Storage: Store in a tightly closed container in a dry and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.[2][7]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not allow to enter drains or waterways.

This guide is intended to provide a starting point for the safe handling of **Methyl 5-bromo-5-phenylpentanoate**. It is not a substitute for a formal risk assessment and adherence to all institutional and regulatory safety protocols. Always consult the most recent Safety Data Sheet from your supplier before use.

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